

potential therapeutic applications of 2-amino-N-methylethanesulfonamide hydrochloride

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Compound of Interest

Compound Name: 2-amino-N-methylethanesulfonamide
hydrochloride

Cat. No.: B1521659

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Uncharted Territory: The Case of 2-amino-N-methylethanesulfonamide hydrochloride

A Note to Our Audience of Researchers, Scientists, and Drug Development Professionals:

The foundational principle of scientific exploration is to build upon the existing body of knowledge. In the spirit of this principle, we must report that a comprehensive search of the current scientific literature, patent databases, and clinical trial registries has revealed a significant and notable absence of information regarding the therapeutic applications of **2-amino-N-methylethanesulfonamide hydrochloride**. This compound, while available from chemical suppliers for research purposes, does not appear to have been the subject of published investigation into its biological activity, mechanism of action, or potential as a therapeutic agent.^{[1][2]}

Our investigation did uncover a patent in which **2-amino-N-methylethanesulfonamide hydrochloride** is mentioned as a chemical intermediate in the synthesis of a broader class of compounds, namely pyrrolopyrimidine derivatives, which were being investigated as Syk inhibitors for inflammatory and allergic diseases.^[3] However, this context is one of a building block in a synthetic process, not of an active pharmaceutical ingredient itself. Further mentions in patent literature are descriptive of the chemical structure rather than its therapeutic function.^{[4][5]}

The lack of data precludes the creation of the requested in-depth technical guide on the therapeutic applications of this specific molecule. To do so would be to engage in speculation, which stands in direct opposition to the principles of scientific integrity and evidence-based practice that guide our work.

Pivoting to a Data-Rich Alternative: The Therapeutic Landscape of Sulfonamides and Taurine Analogs

Given the structural features of **2-amino-N-methylethanesulfonamide hydrochloride**—namely, the presence of a sulfonamide group and its analogy to taurine—we propose a pivot to a topic with a rich and extensive history of research and clinical application: The Therapeutic Applications of Sulfonamides and Taurine Analogs.

This alternative topic would allow for the creation of a valuable and scientifically rigorous technical guide that aligns with the apparent interest in this chemical space. Such a guide would explore:

- The diverse pharmacological activities of the sulfonamide functional group, from its well-established role in antimicrobial agents to its application in diuretics, anticonvulsants, and anti-inflammatory drugs.
- The neuroprotective and cardioprotective effects of taurine and its synthetic analogs, delving into their mechanisms of action in conditions such as epilepsy, stroke, and heart failure.
- Modern drug design strategies employing the sulfonamide moiety as a key pharmacophore.
- Detailed experimental protocols for evaluating the efficacy and safety of sulfonamide- and taurine-based compounds in preclinical models.
- In-depth analysis of relevant signaling pathways and molecular targets.

We believe that a technical guide on this broader, well-documented topic would be of significant value to the research community and would provide actionable insights for drug development professionals. We stand ready to develop this alternative guide with the same commitment to scientific integrity, depth, and clarity as originally intended.

We appreciate your understanding and look forward to the possibility of exploring this fascinating and therapeutically relevant area of medicinal chemistry.

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Sources

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